

An In-depth Technical Guide to 4,4-Dimethylcyclohexanone: Discovery, Synthesis, and Properties

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Compound of Interest

Compound Name: 4,4-Dimethylcyclohexanone

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4,4-Dimethylcyclohexanone**, a significant intermediate in organic synthesis. The document details its historical discovery, key physical and chemical properties, and established synthesis methodologies. Detailed experimental protocols for its preparation are provided, alongside a thorough compilation of its spectroscopic data for analytical purposes. This guide is intended to be a valuable resource for researchers and professionals in the fields of chemistry and drug development, facilitating a deeper understanding and application of this versatile ketone.

Discovery and History

4,4-Dimethylcyclohexanone was first synthesized in the mid-20th century during a period of extensive research into substituted cyclohexanones.^[1] While a specific discoverer is not widely documented in the available literature, its emergence was a part of systematic studies aimed at understanding the chemical and physical properties of alicyclic ketones. These foundational investigations paved the way for its use as a building block in the synthesis of more complex molecules, particularly in the pharmaceutical and fragrance industries.^[1]

Physicochemical Properties

4,4-Dimethylcyclohexanone is a white to pale yellow crystalline solid or a colorless to pale yellow liquid at room temperature, possessing a mild, characteristic ketonic odor.[1] It is a substituted cyclohexanone with two methyl groups at the 4-position, which imparts steric hindrance and influences its reactivity.[1] A summary of its key physical and chemical properties is presented in the tables below.

Table 1: Physical Properties of 4,4-Dimethylcyclohexanone

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₄ O	[1]
Molecular Weight	126.20 g/mol	[1]
CAS Number	4255-62-3	[1]
Appearance	White to pale yellow solid or colorless to pale yellow liquid	[1]
Melting Point	41-45 °C	[1]
Boiling Point	170.6 ± 8.0 °C at 760 mmHg	[1]
Flash Point	62 °C (144 °F)	[1]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether	[1]
Density	0.928 g/cm ³	[1]

Table 2: Spectroscopic Data of 4,4-Dimethylcyclohexanone

¹H NMR (Proton Nuclear Magnetic Resonance)

Chemical Shift (δ) ppm	Multiplicity	Number of Protons	Assignment
2.34	t	4H	-CH ₂ - (adjacent to C=O)
1.66	t	4H	-CH ₂ - (adjacent to C(CH ₃) ₂)
1.09	s	6H	-CH ₃

Note: Predicted values based on analysis of similar structures.

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance)

Chemical Shift (δ) ppm	Carbon Assignment
~212	C=O (C-1)
~39	-CH ₂ - (C-2, C-6)
~38	C(CH ₃) ₂ (C-4)
~30	-CH ₂ - (C-3, C-5)
~28	-CH ₃

Note: Predicted values based on data from cyclohexanone and related substituted analogs.

IR (Infrared) Spectroscopy

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
2950-2850	C-H Stretch	Aliphatic (CH ₂ , CH ₃)
1710-1715	C=O Stretch	Ketone
1465	C-H Bend	CH ₂ Scissoring
1370	C-H Bend	CH ₃ Bending

Note: These are characteristic infrared absorption ranges for aliphatic ketones.

MS (Mass Spectrometry)

m/z	Interpretation
126	Molecular Ion (M^+)
111	$[M - CH_3]^+$
98	$[M - CO]^+$
83	$[M - C_3H_7]^+$
70	McLafferty Rearrangement Product
55	$[C_4H_7]^+$

Note: The fragmentation pattern would likely involve the loss of small neutral molecules and alkyl fragments from the cyclohexyl ring.

Synthesis of 4,4-Dimethylcyclohexanone

Several synthetic routes have been established for the preparation of **4,4-Dimethylcyclohexanone**. The most common methods include the oxidation of 4,4-dimethylcyclohexanol, the catalytic dehydrogenation of 4,4-dimethylcyclohexanol, and the alkylation of cyclohexanone.

Oxidation of 4,4-Dimethylcyclohexanol

A widely used laboratory-scale synthesis involves the oxidation of the corresponding secondary alcohol, 4,4-dimethylcyclohexanol, using chromium-based reagents such as pyridinium chlorochromate (PCC) or Jones reagent (a solution of chromium trioxide in aqueous sulfuric acid).

Materials:

- 4,4-Dimethylcyclohexanol
- Acetone (anhydrous)

- Jones Reagent (CrO_3 in $\text{H}_2\text{SO}_4/\text{H}_2\text{O}$)
- Isopropanol
- Diethyl ether
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Saturated aqueous sodium chloride (brine) solution
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 4,4-dimethylcyclohexanol in acetone.
- Cool the flask in an ice bath to 0-5 °C.
- Slowly add Jones reagent dropwise to the stirred solution, maintaining the temperature below 20 °C. The color of the reaction mixture will change from orange-red to green.
- After the addition is complete, allow the mixture to stir at room temperature for 2 hours to ensure the reaction goes to completion.
- Quench the excess oxidant by the dropwise addition of isopropanol until the orange color disappears completely.
- Remove the acetone by rotary evaporation.
- Add water to the residue and extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic extracts and wash sequentially with saturated aqueous NaHCO_3 solution and brine.
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure to yield the crude **4,4-dimethylcyclohexanone**.

- The crude product can be purified by vacuum distillation or column chromatography.

Catalytic Dehydrogenation of 4,4-Dimethylcyclohexanol

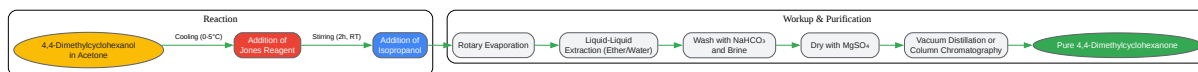
On an industrial scale, the catalytic dehydrogenation of 4,4-dimethylcyclohexanol is a more common method. This process typically involves passing the alcohol vapor over a heated catalyst, such as copper or palladium-based catalysts.

Alkylation of Cyclohexanone

Another synthetic approach is the gem-dialkylation of cyclohexanone. This method can be challenging due to the potential for competing O-alkylation and mono-alkylation. The use of a strong, non-nucleophilic base like lithium diisopropylamide (LDA) can favor the formation of the enolate for subsequent alkylation.

Experimental Workflows and Logical Relationships

The synthesis of **4,4-Dimethylcyclohexanone** from its corresponding alcohol via oxidation is a fundamental and illustrative experimental workflow. The following diagram outlines the key steps in this process.



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Caption: Workflow for the synthesis of **4,4-Dimethylcyclohexanone**.

Applications in Research and Drug Development

4,4-Dimethylcyclohexanone serves as a crucial intermediate in the synthesis of a variety of organic molecules.^[1] Its sterically hindered ketone functionality makes it a valuable building block for creating complex molecular architectures. In the pharmaceutical industry, it is utilized

in the synthesis of various drug candidates and active pharmaceutical ingredients. Furthermore, its derivatives are employed in the fragrance industry to produce unique scents and in the manufacturing of specialty polymers.[1]

Conclusion

4,4-Dimethylcyclohexanone, a product of mid-20th-century chemical exploration, has established itself as a versatile and important intermediate in modern organic synthesis. This guide has provided a detailed overview of its history, physicochemical properties, and synthetic methodologies, complete with experimental protocols and spectroscopic data. The structured presentation of this information aims to support researchers and professionals in leveraging the unique chemical properties of **4,4-dimethylcyclohexanone** for the advancement of chemical synthesis and drug discovery.

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References

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